Application Notes and Protocols for DB04760 Administration in Mouse Models

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*DB04760*
Cat. No.:	*B15576644*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DB04760 is a potent and highly selective, non-zinc-chelating inhibitor of matrix metalloproteinase-13 (MMP-13).[1] MMP-13 is a key enzyme involved in the degradation of extracellular matrix components, particularly type II collagen, and its overexpression is implicated in the pathogenesis of various diseases, including cancer and osteoarthritis. In preclinical studies, **DB04760** has demonstrated anticancer activity and the ability to mitigate the neurotoxic effects of chemotherapeutic agents like paclitaxel.[1][2] These application notes provide a comprehensive guide to the administration of **DB04760** in mouse models for research and preclinical drug development.

Data Presentation

While specific in vivo administration data for **DB04760** is limited in the currently available literature, the following table summarizes key information and provides a comparative context with other MMP-13 inhibitors and relevant compounds used in mouse models. Researchers should use this information as a starting point and perform dose-response studies to determine the optimal administration parameters for their specific experimental setup.

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Compound	Mouse Model	Cancer/ Condition Type	Dosage	Administration Route	Dosing Schedule	Vehicle/ Formulation	Reference
DB04760	C57BL/6J Mice (with DRG neurons cultured)	Paclitaxel-Induced Peripheral Neuropathy	In vitro: 10 µM	Not specified for in vivo	Not specified for in vivo	Not specified	[2][3]
CL-82198 (MMP-13 Inhibitor)	Rats and Mice	Paclitaxel-Induced Peripheral Neuropathy	10 µM (topical)	Topical to hind paw	Not specified	Not specified	[3]
MMP-13 Inhibitor (Generic)	SCID Mice	Rheumatoid Arthritis	3, 10, 30 mg/kg	Oral	Daily	Not specified	[2]
Paclitaxel	C57BL/6JOlaHsd Mice	Peripheral Neuropathy Model	10 mg/kg	Intraperitoneal (i.p.)	Every 2 days for 7 doses	10% Cremophor EL, 10% ethanol in saline	[4]
FBA-TPQ (Anticancer Agent)	Nude Mice	Breast Cancer Xenograft	5, 10, 20 mg/kg/day	Intraperitoneal (i.p.)	3 days/week for 1-3 weeks	PEG400: ethanol:saline (57.1:14.3:28.6)	[4]

Signaling Pathways Involving MMP-13

MMP-13 plays a crucial role in cancer progression through its involvement in several signaling pathways that regulate tumor invasion, metastasis, and angiogenesis. Understanding these

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pathways is essential for elucidating the mechanism of action of **DB04760**.

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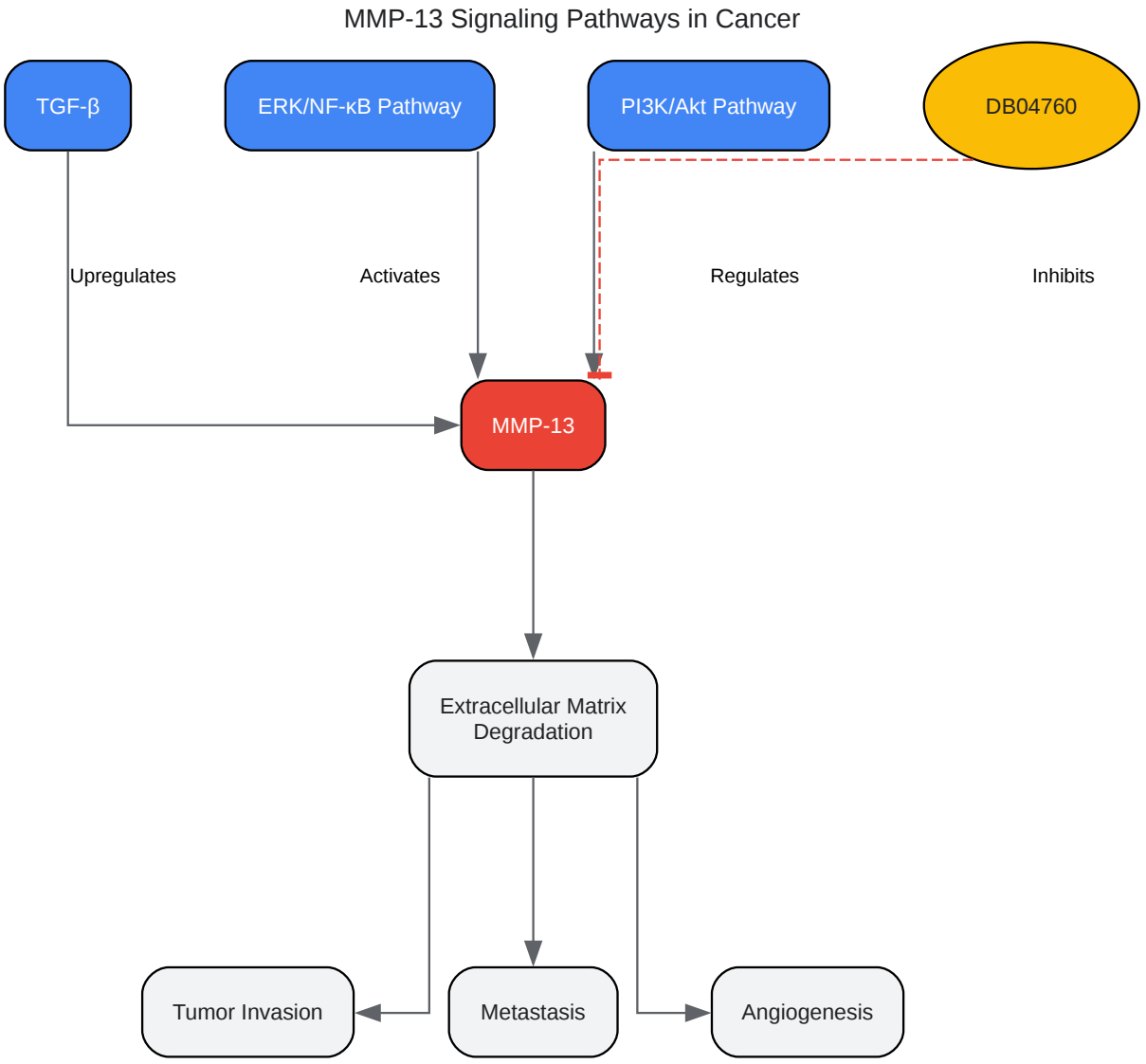

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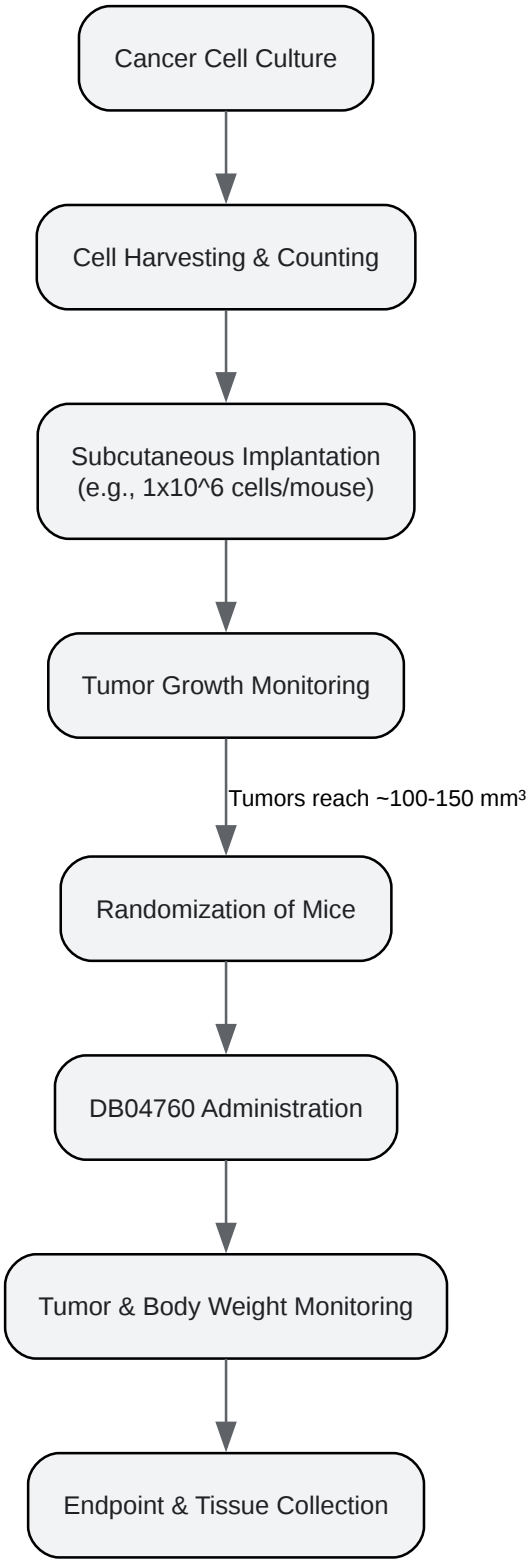
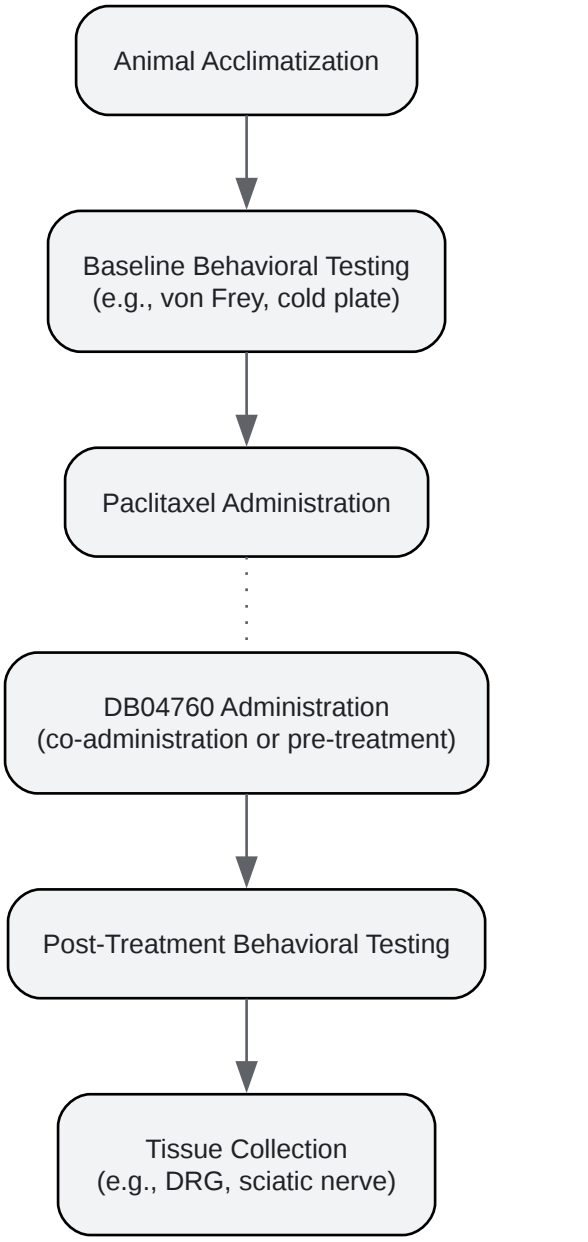
Xenograft Model Workflow



Paclitaxel-Induced Neuropathy Model Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Paclitaxel-induced peripheral neuropathy is caused by epidermal ROS and mitochondrial damage through conserved MMP-13 activation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. In Vitro and In Vivo Anti-cancer Activity of Novel Synthetic Makaluvamine Analogs - PMC [pmc.ncbi.nlm.nih.gov]
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